

Technical Guide to the Material Safety of (S)-3-Aminobutan-1-ol

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Compound of Interest

Compound Name: (S)-3-Aminobutan-1-ol

Cat. No.: B1278218

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **(S)-3-Aminobutan-1-ol**, in accordance with the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The information is intended to guide laboratory safety procedures, risk assessments, and emergency preparedness.

Section 1: Chemical Identification and Physical Properties

(S)-3-Aminobutan-1-ol is a chiral amino alcohol used as a building block in the synthesis of various pharmaceutical compounds.

Identifier	Value	Source
IUPAC Name	(3S)-3-aminobutan-1-ol	[1]
CAS Number	61477-39-2	[1]
Molecular Formula	C ₄ H ₁₁ NO	[1]
Molecular Weight	89.14 g/mol	[1]
Appearance	Colorless to Light Yellow Oil	

Physical Property	Value	Source
Density	0.927 g/cm ³	
Boiling Point	168 °C	
Flash Point	55.6 - 56 °C	[2]
Solubility	Soluble in water. Slightly soluble in DMSO and Methanol.	

Section 2: Hazard Identification and GHS Classification

(S)-3-Aminobutan-1-ol is classified as a hazardous chemical. The primary hazards are related to its corrosive nature.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[1][3][4]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.[1]

GHS Label Elements:

- Pictogram:
 - Corrosion
- Signal Word: Danger[1][4]
- Hazard Statements:
 - H314: Causes severe skin burns and eye damage.[1][3][4]

- Precautionary Statements:

- Prevention: P260, P264, P280[1][3]
- Response: P301+P330+P331, P302+P361+P354, P304+P340, P305+P354+P338, P316, P321, P363[1][3]
- Storage: P405[1][3]
- Disposal: P501[1][3]

GHS Pictogram	Signal Word	Hazard Statements	
	Danger	H314: Causes severe skin burns and eye damage	H318: Causes serious eye damage

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GHS Hazard Communication for **(S)-3-Aminobutan-1-ol**.

Section 3: Toxicological Information

Specific experimental toxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **(S)-3-Aminobutan-1-ol**, are not readily available in published literature or safety data sheets. The toxicological properties have not been fully investigated.[5]

Toxicological Data for a Structural Isomer (2-Amino-1-butanol):

To provide some context, data for the structural isomer 2-Amino-1-butanol (CAS No. 96-20-8) is presented below. It is important to note that while these compounds are structurally similar, their toxicological profiles may differ.

Parameter	Value	Species	Route	Source
LD50	~1800 mg/kg bw	Rat	Oral	
LD50	2300 mg/kg bw	Mouse	Oral	

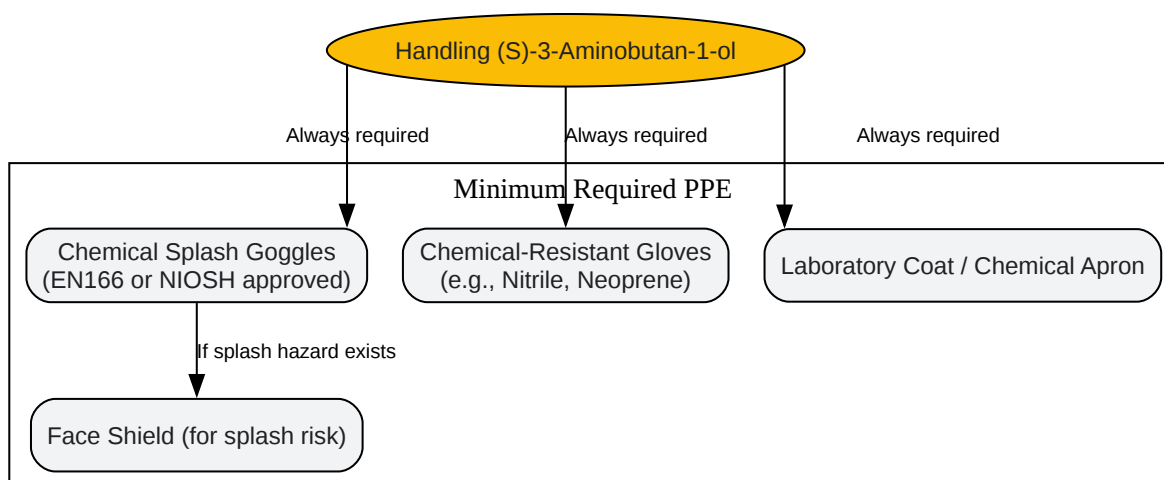
Based on the available data for its isomer, **(S)-3-Aminobutan-1-ol** may have low to moderate acute toxicity. However, due to its corrosive nature, the primary health risks are associated with direct contact.

Section 4: Experimental Protocols and Safe Handling

Given the corrosive nature of **(S)-3-Aminobutan-1-ol**, stringent safety protocols must be followed. The following sections outline best practices for handling, personal protection, and emergency procedures.

Personal Protective Equipment (PPE)

A risk assessment should be conducted for any procedure involving this chemical to determine the appropriate level of PPE.



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Recommended Personal Protective Equipment (PPE) Workflow.

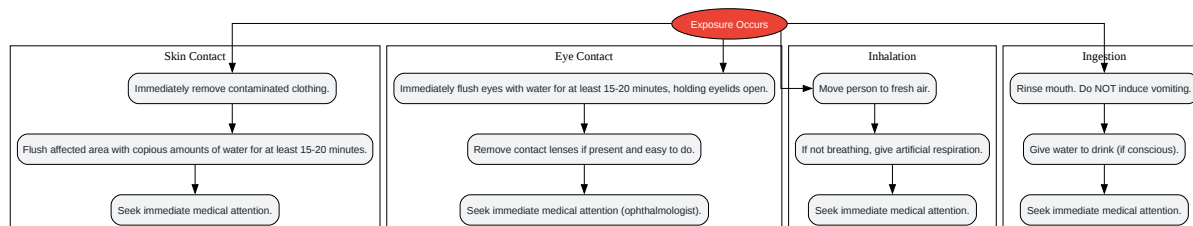
Handling and Storage

- Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[6]
- Avoid direct contact with skin, eyes, and clothing.[2]
- Use tools and equipment that are compatible with corrosive materials.
- Prevent the formation of aerosols or mists.
- Wash hands thoroughly after handling.[7]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated area.[2]
 - Keep away from incompatible materials such as strong oxidizing agents and acids.[5]
 - Store in a designated corrosives cabinet.[8]

Emergency Procedures: First Aid

Immediate and thorough action is critical in the event of exposure.

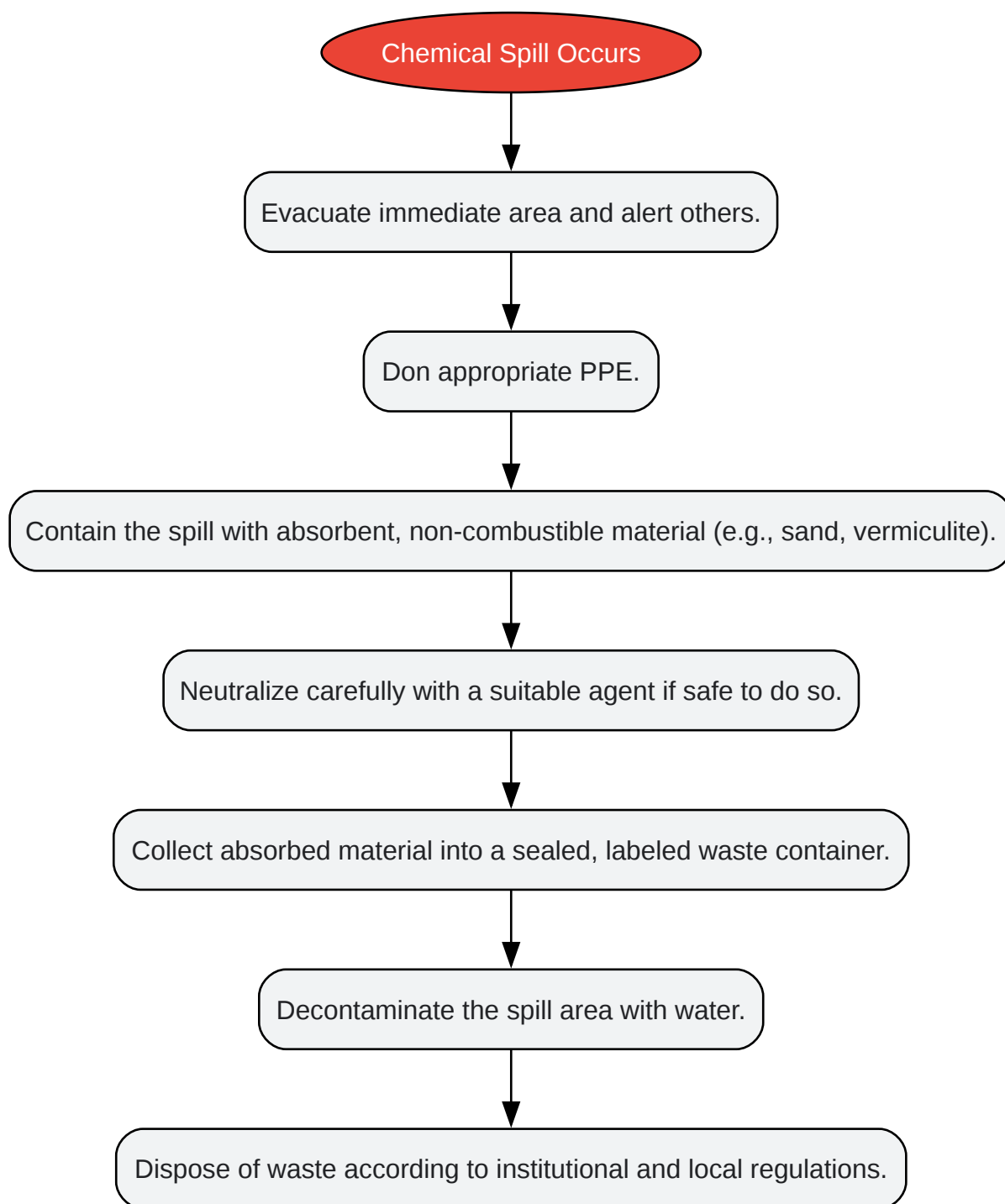


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First-Aid Procedures for Exposure to **(S)-3-Aminobutan-1-ol**.

Emergency Procedures: Spills

In the event of a spill, the primary objectives are to ensure personnel safety, contain the spill, and decontaminate the area.



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Emergency Spill Response Workflow.

Section 5: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: Combustible liquid. Thermal decomposition can produce toxic fumes, including carbon oxides and nitrogen oxides.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Section 6: Disposal Considerations

Dispose of **(S)-3-Aminobutan-1-ol** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways. Waste should be handled by a licensed professional waste disposal service.[9]

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. All laboratory personnel must be trained in the proper handling of hazardous chemicals and emergency procedures. Always consult the original SDS and your institution's safety guidelines before working with any chemical.

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